

Application Notes and Protocols for IC50 Determination of MBM-55S

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Compound of Interest

Compound Name: MBM-55S

Cat. No.: B12425270

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on determining the half-maximal inhibitory concentration (IC50) of **MBM-55S**, a potent inhibitor of NIMA-related kinase 2 (Nek2). The provided protocols and data will facilitate the effective design and execution of in vitro cytotoxicity and cell proliferation assays.

Introduction

MBM-55S and its close analog, MBM-55, are potent small molecule inhibitors of NIMA-related kinase 2 (Nek2), a serine/threonine kinase that plays a crucial role in the regulation of the cell cycle, particularly in centrosome separation and spindle formation.[1][2][3] Dysregulation of Nek2 is implicated in the progression of various cancers, making it an attractive therapeutic target. MBM-55 has demonstrated a strong inhibitory effect on Nek2's enzymatic activity and has been shown to impede the proliferation of several cancer cell lines by inducing cell cycle arrest and apoptosis.[1][2][4][5] Accurate determination of the IC50 value of **MBM-55S** is a critical step in evaluating its anti-cancer potential and mechanism of action.

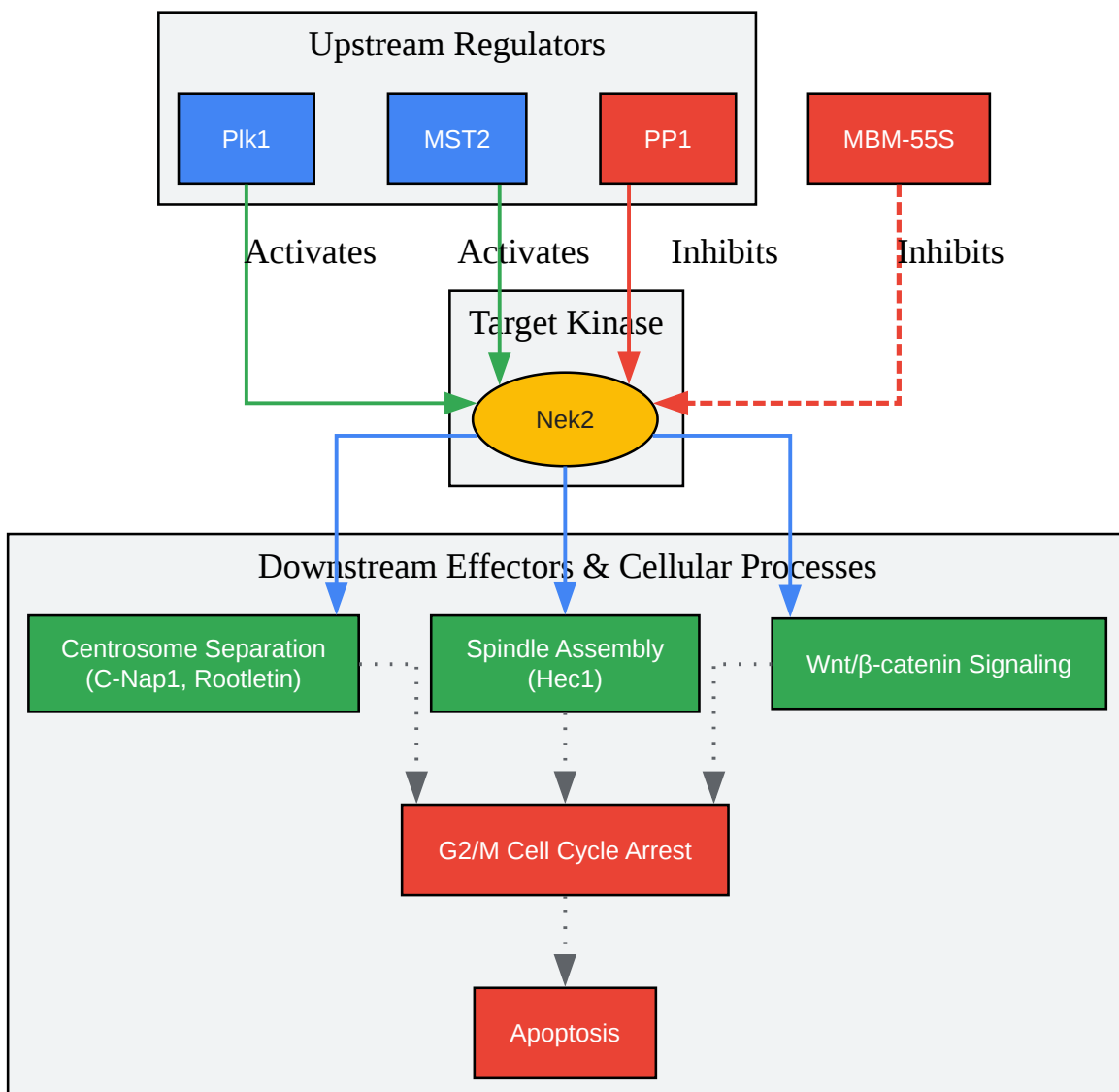
Data Presentation

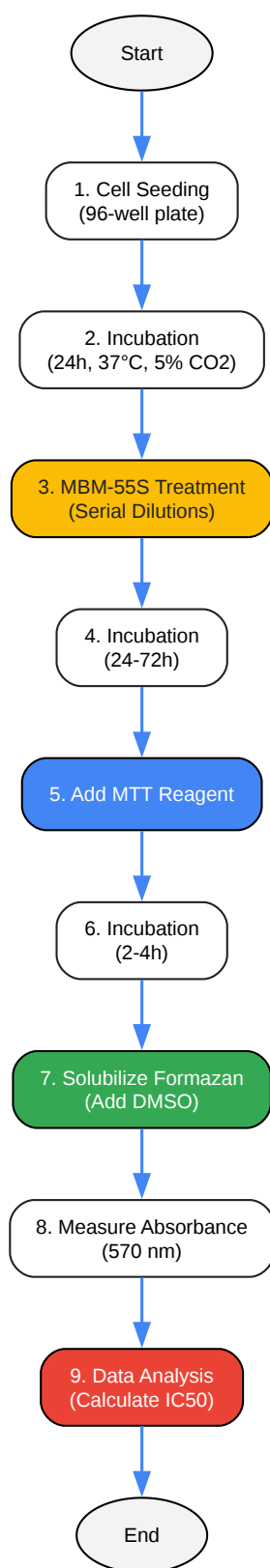
The following table summarizes the reported inhibitory concentrations of MBM-55, a compound closely related to **MBM-55S**. This data serves as a valuable reference for selecting appropriate concentration ranges for IC50 determination experiments with **MBM-55S**.

Compound	Assay Type	Target/Cell Line	IC50 Value	Reference
MBM-55	Enzymatic Assay	Nek2	1 nM	[1][2]
MBM-55	Cell Proliferation Assay	MGC-803 (Gastric Cancer)	0.53 μ M	[5]
MBM-55	Cell Proliferation Assay	HCT-116 (Colon Cancer)	0.84 μ M	[5]
MBM-55	Cell Proliferation Assay	Bel-7402 (Hepatocellular Carcinoma)	7.13 μ M	[5]
MBM-55	Apoptosis Induction	HCT-116 (Colon Cancer)	0.5 - 1 μ M	[5]

Signaling Pathway

MBM-55S exerts its biological effects by inhibiting the Nek2 signaling pathway, which is integral to cell cycle progression. A simplified diagram of the Nek2 signaling pathway is presented below, illustrating its key upstream regulators and downstream effectors.





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- To cite this document: BenchChem. [Application Notes and Protocols for IC50 Determination of MBM-55S]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12425270#recommended-mbm-55s-concentration-for-ic50-determination]

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